

A Comprehensive Technical Guide to Methyl 3-(4-formylphenyl)acrylate

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Compound of Interest

Compound Name: **Methyl 3-(4-formylphenyl)acrylate**

Cat. No.: **B130799**

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This guide provides an in-depth overview of **Methyl 3-(4-formylphenyl)acrylate**, a significant organic compound utilized in various research and development sectors. It covers its fundamental chemical properties, detailed experimental protocols for its synthesis, and illustrates its role in chemical synthesis through a logical workflow diagram. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties of Methyl 3-(4-formylphenyl)acrylate

Methyl 3-(4-formylphenyl)acrylate, also known as **(E)-Methyl 3-(4-formylphenyl)acrylate**, is a key intermediate in organic synthesis. Its chemical characteristics are fundamental to its application in the synthesis of more complex molecules.

| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₁₁ H ₁₀ O ₃ | [1] [2] [3] |
| Molecular Weight | 190.20 g/mol | [1] [3] |
| Appearance | Faint yellow powder | [1] |
| Purity | 95% | [1] [3] |
| CAS Number | 58045-41-3 | [1] |

Experimental Protocols

The synthesis of **Methyl 3-(4-formylphenyl)acrylate** is a standard procedure in organic chemistry labs. The following section details a common method for its preparation.

Synthesis of Methyl 3-(4-formylphenyl)acrylate via Heck Coupling

Objective: To synthesize **Methyl 3-(4-formylphenyl)acrylate** from 4-bromobenzaldehyde and methyl acrylate.

Materials:

- 4-bromobenzaldehyde
- Methyl acrylate
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Tri(o-tolyl)phosphine ($\text{P}(\text{o-tol})_3$)
- Triethylamine (Et_3N)
- Acetonitrile (MeCN)
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

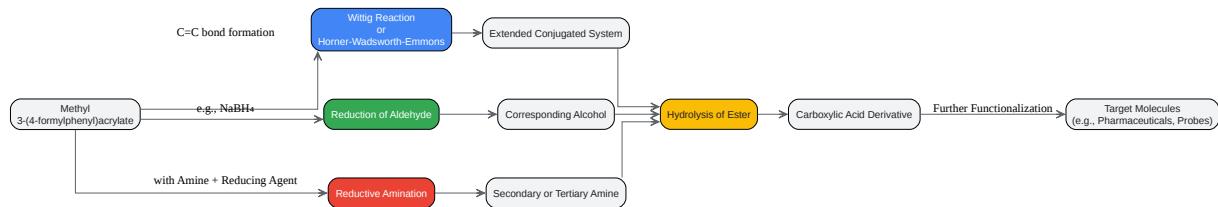
Procedure:

- A mixture of 4-bromobenzaldehyde (1.0 eq), methyl acrylate (1.5 eq), $\text{Pd}(\text{OAc})_2$ (0.02 eq), and $\text{P}(\text{o-tol})_3$ (0.04 eq) is prepared in a round-bottom flask.
- Acetonitrile (5 mL/mmol of 4-bromobenzaldehyde) and triethylamine (2.0 eq) are added to the flask.
- The resulting mixture is heated to reflux (approximately 80-90 °C) and stirred under a nitrogen atmosphere for 12-24 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- After cooling to room temperature, the reaction mixture is diluted with dichloromethane.
- The organic phase is washed sequentially with saturated aqueous NaHCO_3 and brine.
- The organic layer is then dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by silica gel column chromatography, eluting with a hexane-ethyl acetate gradient, to yield pure **Methyl 3-(4-formylphenyl)acrylate**.

Expected Outcome: The final product is typically a faint yellow powder. The purity can be assessed by NMR spectroscopy and mass spectrometry.

Logical Workflow and Applications

Methyl 3-(4-formylphenyl)acrylate serves as a versatile building block in the synthesis of various target molecules due to its reactive aldehyde and acrylate functionalities. The following diagram illustrates a typical synthetic workflow starting from this compound.



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